

Apoptosis Induction by GLS1 Inhibitor-4: A Technical Guide

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Compound of Interest

Compound Name: GLS1 Inhibitor-4

Cat. No.: B12416542

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Introduction

Glutaminase 1 (GLS1) has emerged as a critical enzyme in cancer metabolism, playing a pivotal role in regulating the conversion of glutamine to glutamate. This process is essential for fueling the tricarboxylic acid (TCA) cycle, supporting biosynthesis, and maintaining redox homeostasis in rapidly proliferating cancer cells. Consequently, targeting GLS1 has become a promising therapeutic strategy. **GLS1 Inhibitor-4**, a potent and selective allosteric inhibitor of GLS1, has demonstrated significant anti-proliferative and pro-apoptotic effects in various cancer models. This technical guide provides an in-depth overview of the mechanisms underlying apoptosis induction by **GLS1 Inhibitor-4**, supported by quantitative data, detailed experimental protocols, and visual representations of the key signaling pathways and workflows.

Quantitative Data Summary

The following tables summarize the key quantitative data regarding the efficacy and effects of **GLS1 Inhibitor-4** in preclinical studies.

Table 1: In Vitro Efficacy of **GLS1 Inhibitor-4**[\[1\]](#)

Parameter	Cell Line	Value
IC50 (GLS1 inhibition)	-	11.86 nM
IC50 (Antiproliferative)	HCT116	0.051 μ M
MDA-MB-436	0.37 μ M	
CT26	0.32 μ M	
H22	1.34 μ M	

Table 2: Apoptosis Induction by **GLS1 Inhibitor-4** in HCT116 Cells[1]

Concentration	Treatment Duration	Increase in Apoptotic Cells
50 nM	24 hours	~28%
200 nM	24 hours	~95%

Table 3: In Vivo Antitumor Activity of **GLS1 Inhibitor-4** (HCT116 Xenograft Model)[1]

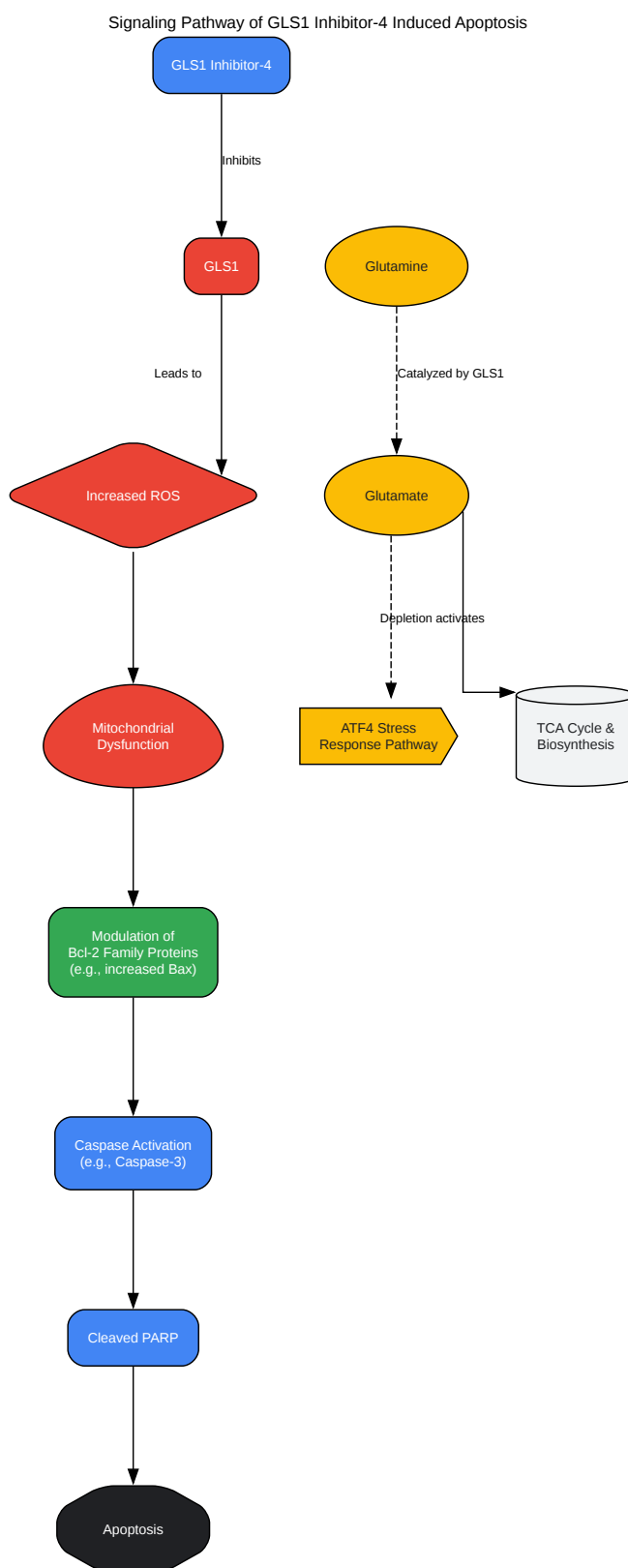
Dosage (i.p., twice daily for 21 days)	Tumor Growth Inhibition (TGI)
50 mg/kg	35.5%
100 mg/kg	47.5%

Core Mechanism of Action: Apoptosis Induction

GLS1 Inhibitor-4 induces apoptosis primarily through the disruption of glutamine metabolism, leading to increased oxidative stress and the activation of the intrinsic mitochondrial apoptotic pathway.[1][2]

Signaling Pathway of GLS1 Inhibitor-4 Induced Apoptosis

The inhibition of GLS1 by **GLS1 Inhibitor-4** initiates a cascade of events culminating in programmed cell death.



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Caption: Signaling cascade initiated by **GLS1 Inhibitor-4**.

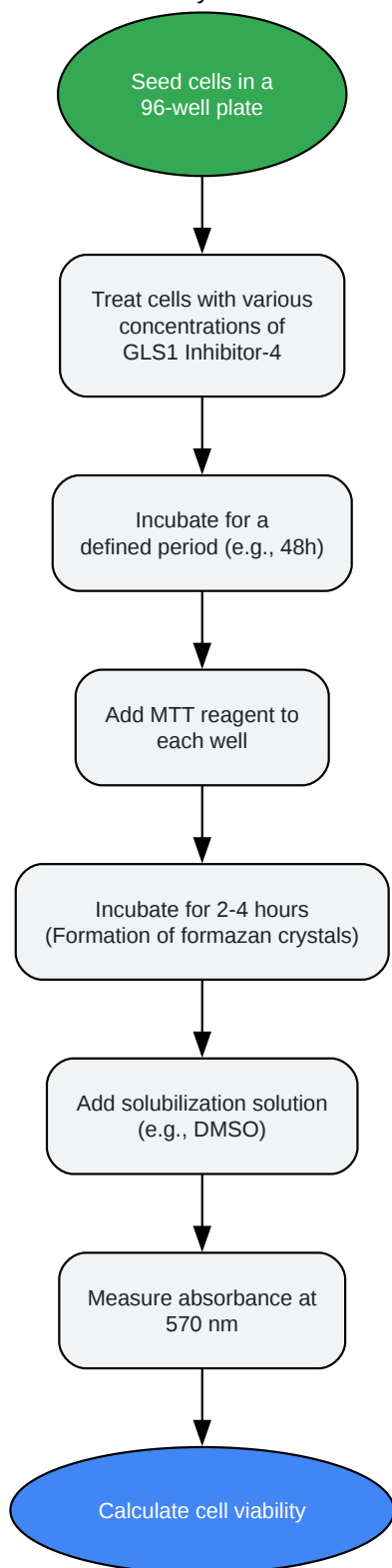
Experimental Protocols

Detailed methodologies for key experiments are provided below to facilitate the replication and further investigation of the effects of **GLS1 Inhibitor-4**.

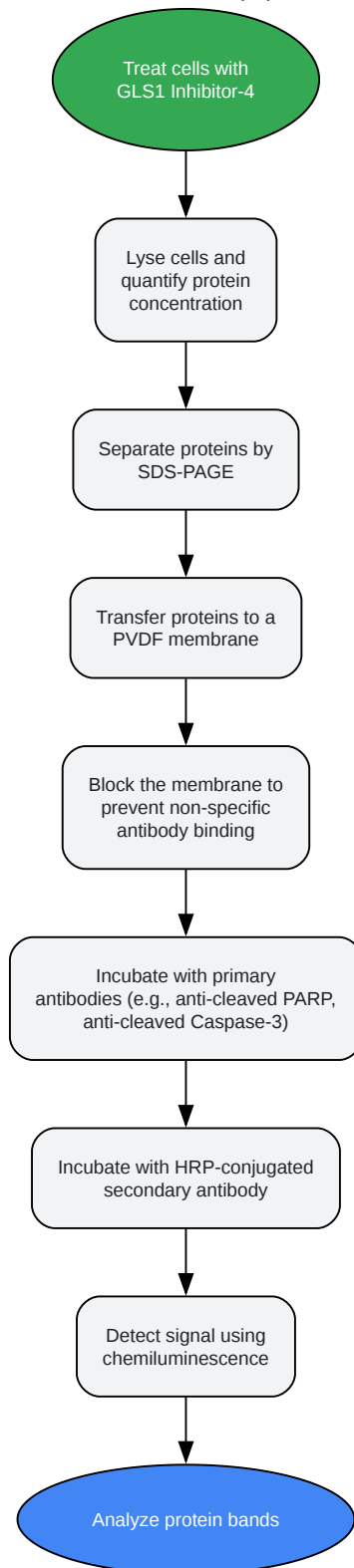
Cell Viability Assay (MTT Assay)

This protocol is used to assess the effect of **GLS1 Inhibitor-4** on cell viability.

MTT Assay Workflow



Western Blot Workflow for Apoptosis Markers



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Targeting glutaminolysis has antileukemic activity in acute myeloid leukemia and synergizes with BCL-2 inhibition - PMC [pmc.ncbi.nlm.nih.gov]
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